

Chemical Relationship and Brønsted-Lowry Theory

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Compound Focus: Perbromic acid

CAS No.: 19445-25-1

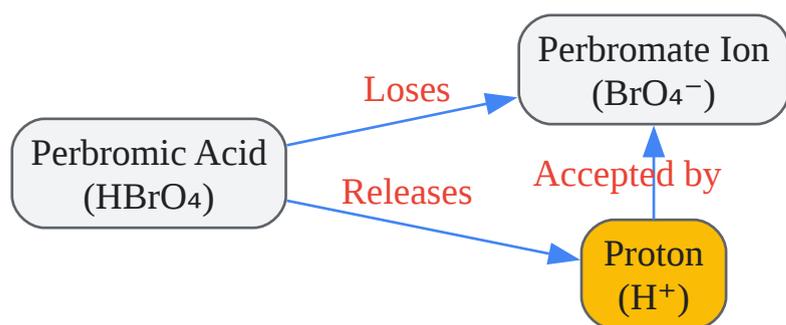
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According to the Brønsted-Lowry definition, an acid is a proton (H^+) donor, and a base is a proton acceptor. When an acid donates a proton, it forms its **conjugate base** [1].

- **Acid Dissociation Reaction:** $HBrO_4 \rightarrow H^+ + BrO_4^-$
- **Perbromic acid** is a **monoprotic acid**, meaning each molecule can donate only one proton [1].

The following diagram illustrates this proton transfer and the resulting relationship:



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Properties of Perbromic Acid and Perbromate

Perbromic acid is the most unstable of the halogen(VII) oxoacids and a powerful oxidizer [2]. The table below summarizes key properties:

Property	Perbromic Acid (HBrO ₄)	Perbromate Ion (BrO ₄ ⁻)
Chemical Formula	HBrO ₄ [2]	BrO ₄ ⁻ [2]
Oxidation State of Br	+7 [2]	+7
Stability	Unstable; decomposes to bromic acid and oxygen [2]	More stable than the acid; typically exists in salt form [2]
Primary Hazards	Powerful oxidizer, corrosive, irritant [2]	Salts are generally more stable, but still strong oxidizers

Handling and Safety Considerations

Working with **perbromic acid** and its derivatives requires extreme caution. **Perbromic acid** is a **powerful oxidizer** and can react violently with reducing and flammable materials [2] [3]. It is also highly **corrosive** and an irritant, posing dangers to the skin, eyes, and respiratory tract [2]. Always use appropriate personal protective equipment (PPE) and handle it in a fume hood [3].

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References

1. Bronsted-Lowry Acids and Bases Chemistry Tutorial [ausetute.com.au]
2. - Wikipedia Perbromic acid [en.wikipedia.org]
3. How Perbromic Is Used in Synthesis and Analysis Acid [eureka.patsnap.com]

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